

Application Notes and Protocols: Extraction of Cedrenyl Acetate from Cupressus funebris

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Compound of Interest

Compound Name: Cedrenyl acetate

Cat. No.: B3366630

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Introduction

Cedrenyl acetate, also known as cedryl acetate, is a naturally occurring sesquiterpenoid ester. It is a valuable fragrance compound utilized in the perfumery industry for its characteristic woody and sweet aroma. While it can be synthesized, the extraction from natural sources is of interest for applications requiring natural ingredients. The primary natural source of **Cedrenyl acetate** is the essential oil of the Chinese Weeping Cypress, *Cupressus funebris*.^[1] However, it is present in very small proportions, making its isolation a challenging process.^[2] This document provides a detailed protocol for the extraction of *Cupressus funebris* essential oil and the subsequent isolation of **Cedrenyl acetate**.

Data Presentation

The following tables summarize the quantitative data related to the composition of *Cupressus funebris* essential oil and the expected yield from the extraction process.

Table 1: Chemical Composition of *Cupressus funebris* Wood Essential Oil

Compound	Relative Percentage (%)
α -Cedrene	16.9 - 26.4
Thujopsene	~29.9
Cedrol	7.6 - 9.6
β -Cedrene	5.7 - 9.2
Cuparene	~5.4
Widdrol	~9.5
Cedryl Acetate	~0.1
Other Terpenes and Sesquiterpenes	Varies

Note: The composition of essential oils can vary based on factors such as the geographical origin of the plant, the part of the plant used, and the extraction method.[\[1\]](#)

Table 2: Yield of Essential Oil from Cupressus funebris

Plant Part	Essential Oil Yield (% w/w)
Wood (Trunk)	~0.3 - 0.5
Leaves	Higher than wood
Roots	Varies

Note: The yield is dependent on the specific distillation process and the condition of the raw material.[\[3\]](#)

Experimental Protocols

This protocol is divided into two main stages:

- Stage 1: Extraction of Essential Oil from Cupressus funebris Wood by Steam Distillation.
- Stage 2: Isolation of **Cedrenyl Acetate** by Fractional Vacuum Distillation.

Stage 1: Extraction of Essential Oil from Cupressus funebris Wood by Steam Distillation

This protocol describes the extraction of essential oil from the wood of Cupressus funebris using a laboratory-scale steam distillation apparatus.

Materials and Equipment:

- Dried wood chips of Cupressus funebris
- Steam distillation apparatus (including a boiling flask, a biomass flask, a condenser, and a collection vessel/separatory funnel)
- Heating mantle or hot plate
- Distilled water
- Anhydrous sodium sulfate
- Glassware (beakers, flasks, etc.)
- Analytical balance

Procedure:

- Preparation of Plant Material:
 - Obtain dried wood chips of Cupressus funebris.
 - Grind the wood chips into a coarse powder to increase the surface area for efficient extraction.
- Assembly of Steam Distillation Apparatus:
 - Assemble the steam distillation apparatus as shown in the workflow diagram below. Ensure all glass joints are properly sealed.

- Fill the boiling flask with distilled water to about two-thirds of its volume. Add boiling chips to ensure smooth boiling.
- Place the powdered wood material into the biomass flask. Do not pack the material too tightly to allow for steam penetration.
- Steam Distillation:
 - Heat the water in the boiling flask using a heating mantle or hot plate to generate steam.
 - The steam will pass through the biomass flask, volatilizing the essential oils from the plant material.
 - The mixture of steam and essential oil vapor will then travel to the condenser.
 - Cool water should be circulating through the condenser to cool the vapor, causing it to condense back into a liquid.
 - Collect the distillate, which will be a biphasic mixture of water (hydrosol) and the essential oil, in a collection vessel or a separatory funnel.
 - Continue the distillation process for several hours (e.g., 3-5 hours) until no more oil is observed in the distillate.
- Separation and Drying of the Essential Oil:
 - Allow the collected distillate to stand for a period to allow for complete separation of the oil and water layers. The essential oil will typically form the upper layer as it is less dense than water.
 - Carefully separate the essential oil from the aqueous layer using a separatory funnel.
 - Dry the collected essential oil by adding a small amount of anhydrous sodium sulfate. Swirl the mixture gently and then decant or filter the dried oil into a clean, dry, amber-colored glass vial.
 - Store the essential oil at 4°C in a tightly sealed container to prevent degradation.

Stage 2: Isolation of Cedrenyl Acetate by Fractional Vacuum Distillation

This protocol outlines a general procedure for the isolation of the minor component, **Cedrenyl acetate**, from the extracted *Cupressus funebris* essential oil. This method is adapted from protocols for the fractional distillation of other essential oils and should be optimized for this specific application.

Materials and Equipment:

- Crude *Cupressus funebris* essential oil
- Fractional distillation apparatus with a vacuum source (including a round-bottom flask, a fractionating column, a condenser, a receiving flask, and a vacuum pump)
- Heating mantle with a magnetic stirrer
- Thermometer
- Manometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment for fraction analysis

Procedure:

- Preparation for Distillation:
 - Place a known volume of the crude essential oil into the round-bottom flask. Add a magnetic stir bar for even heating.
 - Assemble the fractional distillation apparatus as depicted in the workflow diagram. Ensure all connections are airtight to maintain the vacuum.
 - The fractionating column should be packed with a suitable material (e.g., Raschig rings or metal sponges) to increase the surface area for vapor-liquid equilibria.
- Fractional Vacuum Distillation:

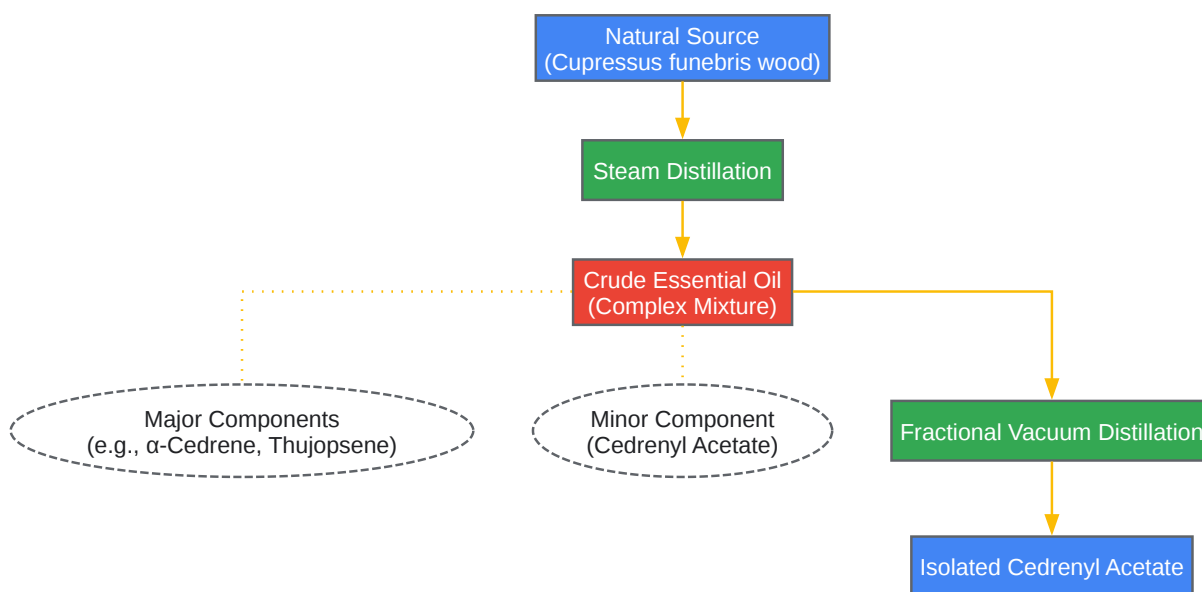
- Start the vacuum pump and slowly reduce the pressure in the system to the desired level (e.g., 1-10 mmHg). A lower pressure will reduce the boiling points of the components and prevent thermal degradation.
- Begin heating the essential oil in the flask using the heating mantle.
- Monitor the temperature at the top of the fractionating column.
- The most volatile components (with lower boiling points) will vaporize first, rise through the column, condense, and be collected in the receiving flask.
- Collect the initial fractions, which will be rich in the major, more volatile components like α -cedrene and thujopsene.
- As the distillation progresses, the temperature at the top of the column will gradually increase.
- Carefully collect different fractions based on the boiling point ranges. **Cedrenyl acetate**, being a higher boiling point sesquiterpenoid ester, is expected to distill in the later fractions.
- It is crucial to collect small fractions and analyze each one to identify the fraction containing the highest concentration of **Cedrenyl acetate**.
- Analysis of Fractions:
 - Analyze each collected fraction using GC-MS to determine its chemical composition.
 - Identify the fraction(s) with the highest relative percentage of **Cedrenyl acetate**.
- Pooling and Storage:
 - Combine the fractions that are rich in **Cedrenyl acetate** to obtain a purified product.
 - Store the purified **Cedrenyl acetate** in a tightly sealed amber vial at 4°C.

Mandatory Visualization



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Caption: Experimental workflow for the extraction and isolation of **Cedrenyl acetate**.



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Caption: Logical relationship of the extraction and purification process.

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